

Application Notes: Synthesis of (+)-**Prelog-Djerassi Lactone** via Asymmetric Hydroformylation

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

Cat. No.: B12778666

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These application notes detail a highly efficient, enantioselective synthesis of the (+)-**Prelog-Djerassi lactone**, a significant chiral building block in natural product synthesis. The described methodology, developed by Risi and Burke, leverages a rhodium-catalyzed asymmetric hydroformylation (AHF) as the key stereochemistry-inducing step. This approach is notable for its atom economy and the strategic use of tandem reactions to construct the complex stereochemical architecture of the target molecule in a limited number of synthetic operations.

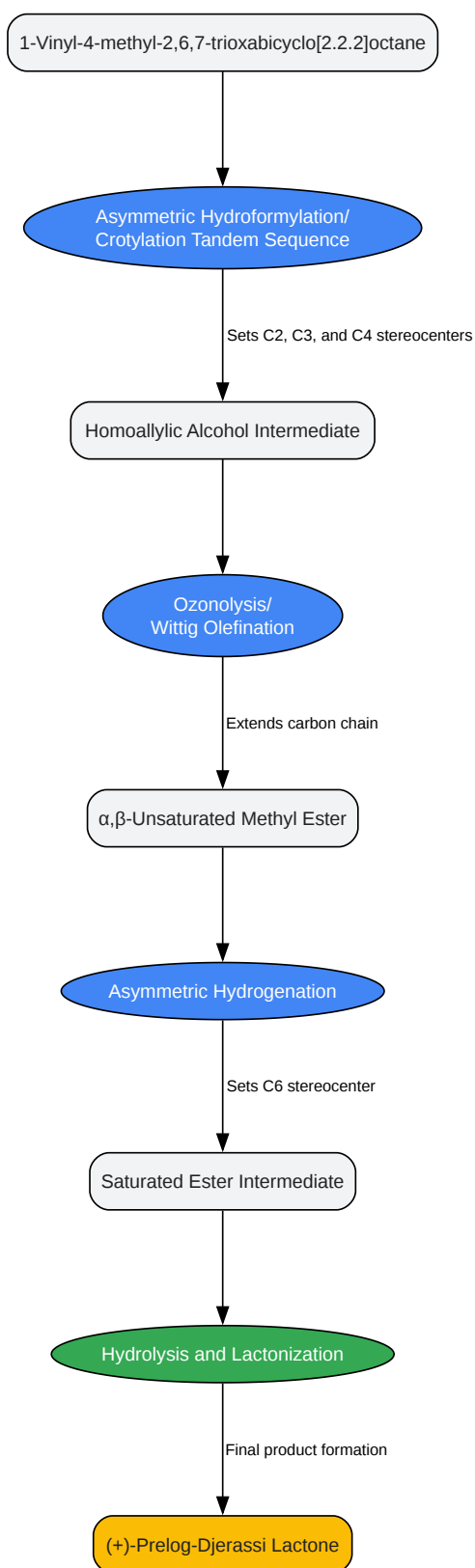
The synthesis commences with the readily available 1-vinyl-4-methyl-2,6,7-trioxabicyclo[2.2.2]octane (vinyl-OBO ester). A pivotal AHF/crotylation tandem sequence establishes three of the four required stereocenters in a single pot. Subsequent ozonolysis and Wittig olefination extend the carbon chain, followed by a final rhodium-catalyzed asymmetric hydrogenation to set the last stereocenter. The synthesis culminates in the hydrolysis of the ortho ester and lactonization to afford the (+)-**Prelog-Djerassi lactone** in a high overall yield of 57% over three isolations.^{[1][2][3][4]}

Key Advantages of this Synthetic Route:

- **High Efficiency:** The synthesis is accomplished in a minimal number of steps with a high overall yield.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Excellent Stereocontrol:** Asymmetric catalysis is employed to effectively set the multiple stereocenters of the target molecule with high diastereoselectivity and enantioselectivity.
- **Tandem Reactions:** The use of a one-pot AHF/crotylation sequence significantly streamlines the synthetic process, reducing the need for intermediate purification steps.[\[1\]](#)[\[2\]](#)
- **Atom Economy:** Hydroformylation is an atom-economical process that incorporates carbon monoxide and hydrogen across a double bond.[\[4\]](#)

This synthetic strategy serves as a prime example of modern catalytic methods applied to the efficient construction of complex chiral molecules, making it a valuable protocol for researchers in organic synthesis and drug development.

Logical Relationship of Synthetic Steps



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Caption: Logical flow of the synthesis of (+)-Prelog-Djerassi lactone.

Experimental Protocols

I. Asymmetric Hydroformylation / Crotylation Tandem Sequence

This procedure details the one-pot synthesis of the homoallylic alcohol intermediate from the starting vinyl-OBO ester.

Materials:

- 1-vinyl-4-methyl-2,6,7-trioxabicyclo[2.2.2]octane
- Rh(acac)(CO)₂
- (S,S,S)-Bis(diazaphospholane) ligand
- Anhydrous dichloromethane (DCM)
- Syngas (1:1 mixture of CO and H₂)
- trans-2-Butenyl pinacolato boronic ester
- Argon

Procedure:

- To a pressure bottle charged with a magnetic stir bar is added Rh(acac)(CO)₂ and the (S,S,S)-Bis(diazaphospholane) ligand under an argon atmosphere.
- Anhydrous DCM is added, and the solution is stirred for 15 minutes.
- A solution of 1-vinyl-4-methyl-2,6,7-trioxabicyclo[2.2.2]octane in anhydrous DCM is added.
- The vessel is sealed, purged with argon, and then pressurized with syngas to the desired pressure.
- The reaction mixture is stirred at the specified temperature for the indicated time.
- The vessel is vented, and the solution is purged with argon.

- trans-2-Butenyl pinacolato boronic ester is added to the reaction mixture at ambient temperature.
- The reaction is stirred for 24 hours.
- The reaction is quenched and worked up to isolate the crude homoallylic alcohol, which is purified by flash chromatography.

II. Ozonolysis / Wittig Olefination

This protocol describes the conversion of the homoallylic alcohol to the α,β -unsaturated methyl ester.

Materials:

- Homoallylic alcohol from Step I
- Dichloromethane (DCM)
- Methanol (MeOH)
- Ozone
- Triphenylphosphine
- Methyl (triphenylphosphoranylidene)acetate
- Argon

Procedure:

- A solution of the homoallylic alcohol in a mixture of DCM and MeOH is cooled to -78 °C.
- Ozone is bubbled through the solution until a persistent blue color is observed.
- The solution is purged with argon to remove excess ozone.
- Triphenylphosphine is added, and the reaction is allowed to warm to ambient temperature and stirred for 1 hour.

- Methyl (triphenylphosphoranylidene)acetate is added, and the reaction mixture is stirred for 12 hours.
- The solvent is removed under reduced pressure, and the residue is purified by flash chromatography to yield the α,β -unsaturated methyl ester.

III. Asymmetric Hydrogenation and Lactonization

This final sequence details the hydrogenation to set the final stereocenter, followed by hydrolysis and lactonization to yield the (+)-**Prelog-Djerassi lactone**.

Materials:

- α,β -Unsaturated methyl ester from Step II
- $[\text{Rh}(\text{cod})_2]\text{BF}_4$
- Josiphos-type ligand
- Dichloromethane (DCM)
- Hydrogen gas
- Tetrahydrofuran (THF)
- Aqueous HCl
- Trimethylsilyldiazomethane (TMSCHN_2)
- Methanol (MeOH)
- Otera's catalyst (a distannoxane catalyst)
- Toluene

Procedure:

- To a pressure bottle is added $[\text{Rh}(\text{cod})_2]\text{BF}_4$ and the Josiphos-type ligand under an argon atmosphere.

- Anhydrous DCM is added, and the solution is stirred for 15 minutes.
- A solution of the α,β -unsaturated methyl ester in anhydrous DCM is added.
- The vessel is purged with argon and then pressurized with hydrogen gas.
- The reaction is stirred at ambient temperature for the specified time.
- The vessel is vented, and the solvent is removed under reduced pressure.
- The crude product is dissolved in THF, and aqueous HCl is added. The mixture is stirred for 12 hours.
- The reaction is neutralized, and the product is extracted.
- The crude carboxylic acid is dissolved in a mixture of toluene and MeOH, and TMSCHN₂ is added until a persistent yellow color is observed.
- The solvent is removed, and the crude methyl ester is dissolved in toluene with Otera's catalyst and heated to reflux for 24 hours.
- The reaction mixture is cooled, and the solvent is evaporated. The residue is purified by flash chromatography to afford the (+)-**Prelog-Djerassi lactone**.

Quantitative Data Summary

Table 1: Asymmetric Hydroformylation/Crotylation Tandem Sequence

Parameter	Value
Substrate	1-vinyl-4-methyl-2,6,7-trioxabicyclo[2.2.2]octane
Catalyst	Rh(acac)(CO) ₂
Ligand	(S,S,S)-Bis(diazaphospholane)
Catalyst Loading	0.1 mol%
Ligand Loading	0.12 mol%
Syngas Pressure	100 psi (1:1 CO/H ₂)
Temperature	40 °C
Reaction Time (AHF)	24 h
Crotylation Reagent	trans-2-Butenyl pinacolato boronic ester
Reaction Time (Crotylation)	24 h
Yield (Homoallylic Alcohol)	85%
Diastereomeric Ratio	>20:1
Enantiomeric Excess	95% ee

Table 2: Ozonolysis/Wittig Olefination

Parameter	Value
Substrate	Homoallylic Alcohol
Wittig Reagent	Methyl (triphenylphosphoranylidene)acetate
Yield (α,β-Unsaturated Ester)	88%
Geometric Selectivity	>20:1 (E:Z)

Table 3: Asymmetric Hydrogenation and Lactonization

Parameter	Value
Substrate	α,β -Unsaturated Methyl Ester
Catalyst	$[\text{Rh}(\text{cod})_2]\text{BF}_4$
Ligand	Josiphos-type ligand
Catalyst Loading	1 mol%
Hydrogen Pressure	500 psi
Reaction Time (Hydrogenation)	12 h
Yield (Lactone)	75%
Diastereomeric Ratio	>31:1

Experimental Workflow and Reaction Pathway

Overall Synthetic Pathway



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Caption: Step-wise workflow for the synthesis of (+)-**Prelog-Djerassi lactone**.

References

- 1. Synthesis of the Prelog-Djerassi lactone via an asymmetric hydroformylation/crotylation tandem sequence - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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[\[https://www.benchchem.com/product/b12778666/docs#application-notes-synthesis-of-prelog-djerassi-lactone-via-asymmetric-hydroformylation\]](https://www.benchchem.com/product/b12778666/docs#application-notes-synthesis-of-prelog-djerassi-lactone-via-asymmetric-hydroformylation)

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